

Application Notes and Protocols: Preparation of ATP Ditromethamine Stock Solution

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Compound of Interest

Compound Name: ATP ditromethamine

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This document provides a detailed protocol for the preparation, quantification, and storage of an ATP (adenosine 5'-triphosphate) ditromethamine stock solution. Adherence to this protocol will ensure the stability and accurate concentration of the ATP solution for use in various biochemical and cellular assays.

Quantitative Data Summary

A summary of the key quantitative parameters for the preparation of a 100 mM **ATP ditromethamine** stock solution is provided in the table below for easy reference.

Parameter	Value	Notes
Chemical Name	Adenosine 5'-triphosphate ditromethamine salt	[1]
CAS Number	102047-34-7	
Molecular Weight	749.45 g/mol	
Target Concentration	100 mM	A commonly used concentration for stock solutions.
Solvent	Nuclease-free or sterile, purified water	Ensures the stability of the ATP solution.
pH of Final Solution	7.0 - 7.5	Critical for ATP stability; hydrolysis occurs at extreme pH. [2] [3] [4]
pH Adjusting Agent	1 M Tris base or 1 M NaOH	To be added dropwise to reach the target pH.
Sterilization Method	0.22 µm sterile filtration	Recommended for applications requiring sterility.
Storage Temperature	-20°C to -80°C	For long-term stability and to prevent degradation.
Short-term Storage	4°C	Use within a week. [5]
Stability	Stable for at least one year at -20°C.	Avoid multiple freeze-thaw cycles.

Experimental Protocol: Preparation of 100 mM ATP Ditromethamine Stock Solution

This protocol details the step-by-step procedure for preparing a 100 mM stock solution of **ATP ditromethamine**.

Materials and Equipment:

- Adenosine 5'-triphosphate ditromethamine salt (MW: 749.45 g/mol)
- Nuclease-free water
- 1 M Tris base or 1 M NaOH solution
- Calibrated pH meter or pH strips
- Sterile conical tubes (e.g., 15 mL or 50 mL)
- Sterile microcentrifuge tubes (e.g., 1.5 mL)
- 0.22 µm syringe filter
- Sterile syringes
- UV-Vis Spectrophotometer and quartz cuvettes
- Vortex mixer
- Pipettes and sterile filter tips
- Ice bucket

Procedure:

- Calculate the Required Mass of **ATP Ditromethamine**:
 - To prepare 10 mL of a 100 mM (0.1 M) stock solution, use the following calculation:
 - $\text{Mass (g)} = \text{Concentration (M)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (g)} = 0.1 \text{ mol/L} \times 0.010 \text{ L} \times 749.45 \text{ g/mol} = 0.74945 \text{ g}$
 - Accurately weigh out approximately 750 mg of **ATP ditromethamine** powder.
- Dissolution:
 - Add the weighed **ATP ditromethamine** powder to a sterile conical tube.

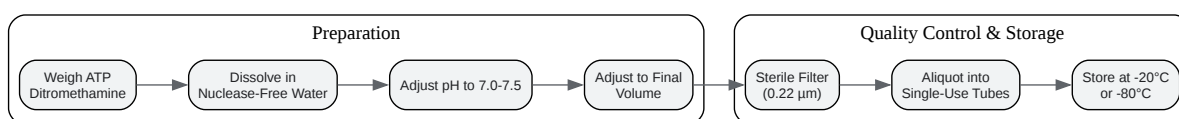
- Add approximately 8 mL of nuclease-free water to the tube.
- Vortex the solution until the powder is completely dissolved. Keep the solution on ice to minimize degradation.
- pH Adjustment:
 - Aqueous solutions of ATP are acidic and require pH adjustment to ensure stability.
 - Place the tube containing the ATP solution in an ice bucket on a stir plate, if available.
 - Slowly add 1 M Tris base or 1 M NaOH dropwise while monitoring the pH with a calibrated pH meter.
 - Adjust the pH to a final value between 7.0 and 7.5. Exercise caution to not exceed a pH of 7.5, as ATP is prone to hydrolysis at higher pH.
- Volume Adjustment:
 - Once the desired pH is achieved, add nuclease-free water to bring the final volume of the solution to 10 mL.
 - Mix the solution thoroughly by gentle inversion or brief vortexing.
- Concentration Verification (Optional but Recommended):
 - To determine the precise concentration of the ATP stock solution, perform UV-Vis spectrophotometry.
 - Prepare a dilute solution of the ATP stock (e.g., 1:1000 or 1:2000) in a suitable buffer (e.g., 100 mM phosphate buffer, pH 7.0).
 - Measure the absorbance at 259 nm.
 - Calculate the concentration using the Beer-Lambert law ($A = \epsilon cl$), where the molar extinction coefficient (ϵ) for ATP at 259 nm, pH 7.0 is $15,400 \text{ M}^{-1}\text{cm}^{-1}$.
- Sterilization:

- For applications requiring sterile conditions, filter the ATP stock solution through a 0.22 μm syringe filter into a new sterile conical tube.
- Aliquoting and Storage:
 - Dispense the final ATP stock solution into smaller, single-use aliquots in sterile microcentrifuge tubes.
 - Label each tube clearly with the name of the solution (100 mM **ATP ditromethamine**), the date of preparation, and your initials.
 - Store the aliquots at -20°C or -80°C for long-term storage. For short-term storage, the solution can be kept at 4°C for up to a week.
 - Avoid repeated freeze-thaw cycles to maintain the integrity of the ATP.

Visualizations

Experimental Workflow

The following diagram illustrates the workflow for the preparation of the **ATP ditromethamine** stock solution.



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Caption: Workflow for **ATP Ditromethamine** Stock Solution Preparation.

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- To cite this document: BenchChem. [Application Notes and Protocols: Preparation of ATP Ditromethamine Stock Solution]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1139602#protocol-for-preparing-atp-ditromethamine-stock-solution>]

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